

Introduction: The Strategic Combination of a Privileged Scaffold and a Bulky Protecting Group

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Compound of Interest

Compound Name: *4-Bromo-3,5-dimethyl-1-trityl-1H-pyrazole*
CAS No.: 919802-98-5
Cat. No.: B3033175

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The pyrazole nucleus is a cornerstone in medicinal chemistry, forming the structural core of numerous pharmaceuticals due to its wide range of biological activities.^{[1][2]} The strategic functionalization of the pyrazole ring is paramount in the development of novel therapeutic agents. This guide focuses on **4-Bromo-3,5-dimethyl-1-trityl-1H-pyrazole**, a derivative designed for advanced synthetic applications.

While a specific CAS number for **4-Bromo-3,5-dimethyl-1-trityl-1H-pyrazole** is not readily found in commercial databases, indicating it is likely not a stock chemical, its synthesis is straightforward from commercially available precursors. The introduction of the trityl (triphenylmethyl) group at the N1 position serves two primary purposes: it protects the pyrazole nitrogen from unwanted reactions and, due to its significant steric bulk, it can act as a directing group, influencing the regioselectivity of subsequent chemical transformations. This makes the title compound a valuable intermediate for the synthesis of complex, polysubstituted pyrazoles.

Synthesis and Structural Elucidation

The synthesis of **4-Bromo-3,5-dimethyl-1-trityl-1H-pyrazole** is predicated on the N-alkylation of the parent pyrazole with trityl chloride. The lone pair of electrons on the pyrazole nitrogen acts as a nucleophile, displacing the chloride from the trityl group.

Proposed Synthetic Protocol

The following protocol outlines a general and reliable method for the synthesis of the title compound.

Starting Material: 4-Bromo-3,5-dimethyl-1H-pyrazole (CAS: 3398-16-1)

Reagents:

- Trityl chloride (Tr-Cl)
- Anhydrous pyridine or another suitable non-nucleophilic base (e.g., triethylamine)
- Anhydrous dichloromethane (DCM) or a similar aprotic solvent
- 4-(Dimethylamino)pyridine (DMAP) (catalytic amount, optional)

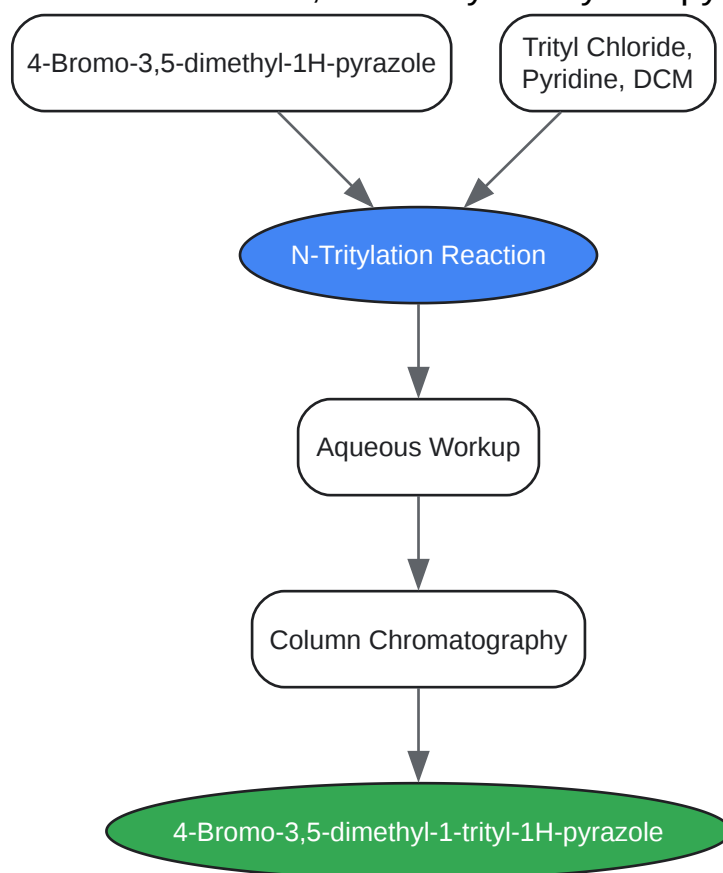
Step-by-Step Procedure:

- To a solution of 4-Bromo-3,5-dimethyl-1H-pyrazole (1.0 equivalent) in anhydrous DCM, add pyridine (1.5-2.0 equivalents).
- If desired, add a catalytic amount of DMAP (0.05-0.1 equivalents). DMAP can accelerate the reaction.^[3]
- Slowly add a solution of trityl chloride (1.1-1.2 equivalents) in anhydrous DCM to the reaction mixture at room temperature with stirring.
- Monitor the reaction progress by Thin Layer Chromatography (TLC). The reaction is typically complete within a few hours.
- Upon completion, quench the reaction with a saturated aqueous solution of sodium bicarbonate.

- Separate the organic layer, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- The crude product can be purified by column chromatography on silica gel to yield the pure **4-Bromo-3,5-dimethyl-1-trityl-1H-pyrazole**.

Synthetic Workflow Diagram

Synthesis of 4-Bromo-3,5-dimethyl-1-trityl-1H-pyrazole



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Caption: Workflow for the synthesis of the title compound.

Physicochemical and Spectroscopic Properties

The following table summarizes the key physicochemical properties of **4-Bromo-3,5-dimethyl-1-trityl-1H-pyrazole**.

Property	Value
Molecular Formula	C ₂₄ H ₂₁ BrN ₂
Molecular Weight	417.35 g/mol
Appearance	Expected to be a white to off-white solid
Solubility	Soluble in common organic solvents like DCM, chloroform, and ethyl acetate

Expected Spectroscopic Data:

- ¹H NMR: The spectrum would show characteristic signals for the two methyl groups on the pyrazole ring, as well as a complex multiplet pattern for the aromatic protons of the trityl group.
- ¹³C NMR: The spectrum would display signals for the methyl carbons, the pyrazole ring carbons, and the aromatic carbons of the trityl group, including the quaternary carbon attached to the pyrazole nitrogen.
- IR Spectroscopy: Characteristic absorption bands would be present for C-H stretching of the aromatic and methyl groups, and C=C and C=N stretching of the pyrazole and phenyl rings.
- Mass Spectrometry: The mass spectrum would show the molecular ion peak and a characteristic isotopic pattern due to the presence of bromine.

Reactivity and Synthetic Utility

The true value of **4-Bromo-3,5-dimethyl-1-trityl-1H-pyrazole** lies in its potential for further synthetic transformations.

The Role of the Trityl Group

The trityl group is known to be stable under neutral and basic conditions, as well as in the presence of many oxidizing and reducing agents.^[4] Its primary reactivity is its lability under acidic conditions, which allows for its removal when the pyrazole N-H is needed for subsequent reactions.

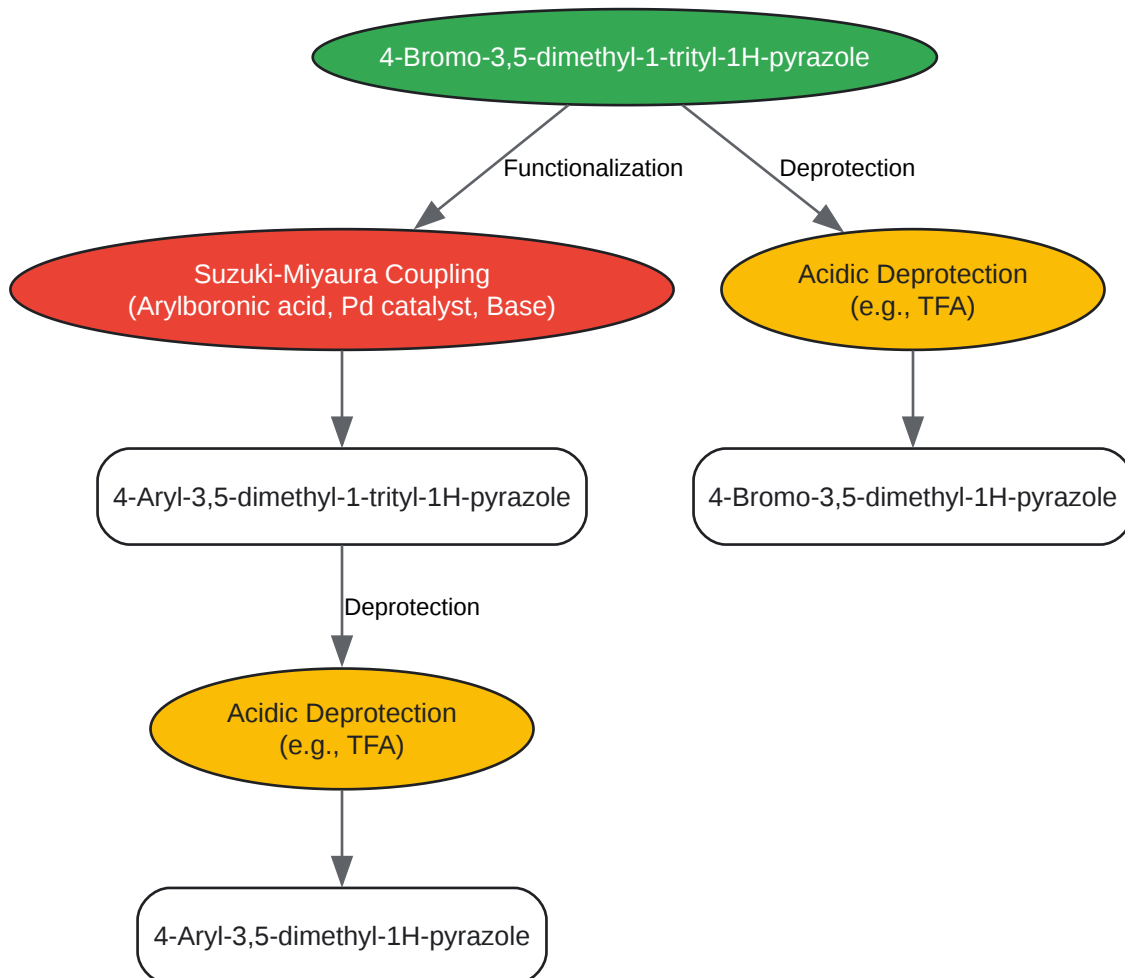
Deprotection Protocol: The removal of the trityl group is typically achieved by treatment with a protic acid such as trifluoroacetic acid (TFA) in a solvent like DCM.[5][6][7]

Cross-Coupling Reactions at the 4-Position

The bromine atom at the 4-position of the pyrazole ring is a versatile handle for introducing a wide variety of substituents via palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura reaction.[8][7][9] This allows for the synthesis of 4-aryl or 4-heteroaryl pyrazoles, which are common motifs in pharmacologically active compounds.

Synthetic Utility Workflow

Synthetic Transformations of 4-Bromo-3,5-dimethyl-1-trityl-1H-pyrazole



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Caption: Key synthetic pathways utilizing the title compound.

Applications in Research and Drug Discovery

Substituted pyrazoles are a class of compounds with a broad spectrum of biological activities, including anti-inflammatory, antimicrobial, and anticancer properties.^{[10][1]} **4-Bromo-3,5-dimethyl-1-trityl-1H-pyrazole** serves as a key building block for accessing libraries of novel pyrazole derivatives for screening in drug discovery programs. The ability to perform cross-coupling reactions at the 4-position and then deprotect the N1 position allows for the systematic exploration of the structure-activity relationship of this important scaffold.

Safety and Handling

As with all laboratory chemicals, **4-Bromo-3,5-dimethyl-1-trityl-1H-pyrazole** and the reagents used in its synthesis should be handled with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. All manipulations should be performed in a well-ventilated fume hood. Consult the Safety Data Sheets (SDS) for all starting materials and reagents before beginning any experimental work.

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